Application Note and Protocol: Preparation of Thalidomide-NH-CH2-COOH Stock Solutions

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Compound of Interest

Compound Name:	*Thalidomide-NH-CH2-COOH*
Cat. No.:	*B2920416*

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This document provides a detailed protocol for the preparation of stock solutions of **Thalidomide-NH-CH2-COOH**, a ligand for the E3 ligase Cereblon, commonly used in the development of Proteolysis Targeting Chimeras (PROTACs). Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Introduction

Thalidomide-NH-CH2-COOH is a derivative of thalidomide containing a terminal carboxylic acid, which allows for its conjugation to other molecules.[1] It functions as a ligand for the E3 ubiquitin ligase Cereblon (CRBN).[2] By incorporating this molecule into PROTACs, researchers can hijack the ubiquitin-proteasome system to induce the degradation of specific target proteins.[2] This protocol outlines the necessary steps for preparing stock solutions of **Thalidomide-NH-CH2-COOH**, with a strong emphasis on safety, accuracy, and stability.

Critical Safety Precautions

Warning: Thalidomide and its derivatives are potent human teratogens and may cause severe birth defects or embryo-fetal death.[3][4] Strict adherence to the following safety protocols is

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mandatory.

- Handling: All handling of solid **Thalidomide-NH-CH2-COOH** and its solutions must be conducted in a designated area, preferably within a certified chemical fume hood, to prevent inhalation of the powder or aerosols.[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses.[3][4]
- Reproductive Risks: Individuals who are pregnant, may become pregnant, or are breastfeeding must not handle this compound. It is also advised that men handling the compound be aware of potential risks.[3][4]
- Disposal: Dispose of all waste materials, including empty vials, contaminated PPE, and unused solutions, as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of this compound down the drain.[3]

Physicochemical Data and Solubility

The following table summarizes the key physicochemical properties and solubility information for **Thalidomide-NH-CH2-COOH**.

Property	Data	Reference
Molecular Formula	$C_{15}H_{13}N_3O_6$	[1][5]
Molecular Weight	331.28 g/mol	[2][5]
Appearance	Solid	[2]
Solubility in DMSO	42.5 mg/mL (128.29 mM)	[2]
Aqueous Solubility	Sparingly soluble / Insoluble	[6][7]

Note: For experiments in aqueous buffers, it is strongly recommended to first prepare a concentrated stock solution in a suitable organic solvent like DMSO and then dilute it into the aqueous medium.[8] The final concentration of the organic solvent should be carefully controlled and a vehicle control should be included in the experiment.

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Materials and Equipment

- **Thalidomide-NH-CH2-COOH** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Amber glass vials or microcentrifuge tubes with secure caps
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (recommended to aid dissolution)[2]
- Appropriate PPE (lab coat, gloves, safety glasses)
- Chemical fume hood

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol provides a method for preparing a 10 mM stock solution. This can be adapted for other desired concentrations based on the solubility data in Section 3.0.

5.1 Calculation of Required Mass

To prepare a stock solution of a specific volume and concentration, use the following formula:

Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular Weight (g/mol)

Example Calculation for 1 mL of a 10 mM stock solution:

- Mass (mg) = 10 mM x 1 mL x 331.28 g/mol
- Mass (mg) = 3.31 mg

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5.2 Step-by-Step Procedure

- Preparation: Bring the vial of **Thalidomide-NH-CH2-COOH** powder and the anhydrous DMSO to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh the calculated amount (e.g., 3.31 mg) of **Thalidomide-NH-CH2-COOH** powder using an analytical balance and transfer it to a sterile amber vial.
- Solvent Addition: Add the desired volume of DMSO (e.g., 1 mL for a 10 mM solution) to the vial containing the powder.
- Dissolution: Securely cap the vial and vortex thoroughly. To ensure complete dissolution, sonication is recommended.[2] Visually inspect the solution to ensure no solid particles remain.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials.
- Storage: Store the stock solution as recommended in Section 6.0.

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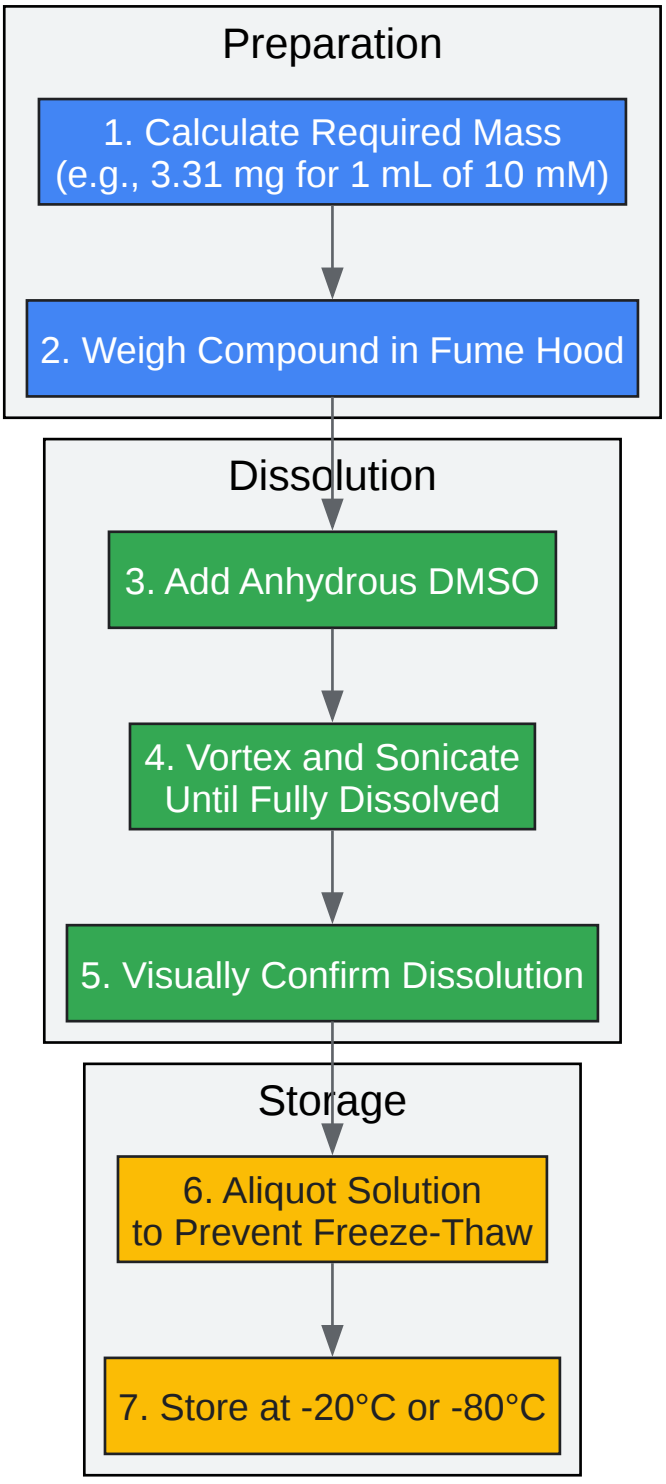
Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Thalidomide-NH-CH2-COOH** stock solution.

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Storage and Stability

Proper storage is essential to maintain the integrity of the compound and its solutions.

Form	Storage Temperature	Recommended Duration	Reference
Solid Powder	-20°C	Up to 3 years	[1][2]
Stock Solution in DMSO	-20°C	Up to 1 month	[9]
Stock Solution in DMSO	-80°C	Up to 6-12 months	[2][9]

To preserve stability, it is highly recommended to aliquot the stock solution into single-use volumes. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.[3][10] Aqueous working solutions are not recommended for storage for more than one day.[8]

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References

- 1. Thalidomide-NH-CH2-COOH, 927670-97-1 | BroadPharm [broadpharm.com]
- 2. Thalidomide-NH-CH2-COOH | Ligand for E3 Ligase | TargetMol [targetmol.com]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. Thalidomide-NH-CH2-COOH | C15H13N3O6 | CID 58827328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Improvements in solubility and stability of thalidomide upon complexation with hydroxypropyl-beta-cyclodextrin - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 7. selleck.co.jp [selleck.co.jp]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Thalidomide | Cell Signaling Technology [cellsignal.com]
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